

TTI-101 In Vivo Administration: Application Notes and Protocols

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Compound of Interest

Compound Name: Stat3-IN-9

Cat. No.: B15141937

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the in vivo administration of TTI-101, a first-in-class, orally bioavailable small-molecule inhibitor of Signal Transducer and Activator of Transcription 3 (STAT3). The protocols detailed below are based on preclinical and clinical studies and are intended to guide researchers in the proper in vivo application of TTI-101 for investigational use.

Mechanism of Action

TTI-101 functions as a competitive inhibitor of STAT3. It binds to the SH2 domain of STAT3, which is crucial for its activation. This binding prevents the recruitment of STAT3 to activated cytokine receptor complexes and blocks its phosphorylation at tyrosine 705 (pY705). Consequently, TTI-101 inhibits STAT3 homodimerization, its translocation to the nucleus, and subsequent STAT3-mediated gene transcription. This targeted inhibition of the canonical STAT3 signaling pathway has shown anti-tumor and anti-fibrotic activity in various models.^{[1][2][3][4]}

Data Presentation

Preclinical In Vivo Administration Data

Species	Administration Route	Vehicle	Dosage	Dosing Schedule	Study Context	Reference
Rat	Oral Gavage	60% Labrasol / 40% PEG-400	10, 30, and 100 mg/kg	Single dose	Pharmacokinetics in Chronic Kidney Disease	[5]
Rat	Oral	Not Specified	Up to 200 mg/kg/day	28-day	Toxicology	[6]
Dog	Oral	Not Specified	Up to 100 mg/kg/day	28-day	Toxicology	[6]
Mouse	Oral Gavage	60% Labrasol / 40% PEG-400	50 mg/kg	Every other day for 6 doses	Neuropathic Pain (Spared Nerve Injury)	[6][7]
Mouse	Intraperitoneal (i.p.)	Not Specified	50 mg/kg	Every other day for 7 doses	Neuropathic Pain (Chemotherapy-Induced)	[7]
Mouse	Not Specified	Not Specified	Not Specified	3 weeks	Cervical Cancer Xenograft	[8]

Clinical In Vivo Administration Data (Phase I)

Population	Administration Route	Formulation	Dosage Levels	Dosing Schedule	Study Context	Reference
Adult Patients with Advanced Solid Tumors	Oral	F1, F2, F3	3.2, 6.4, 12.8, and 25.6 mg/kg/day	Twice daily in 28-day cycles	Dose-Escalation and Expansion	[1]

Experimental Protocols

Protocol 1: Oral Administration in Rodents (Gavage)

This protocol is adapted from preclinical studies investigating the pharmacokinetics and efficacy of TTI-101 in rats and mice.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Materials:

- TTI-101
- Vehicle: 60% Labrasol / 40% Polyethylene glycol 400 (PEG-400)
- Oral gavage needles (appropriate size for the animal)
- Syringes
- Vortex mixer or sonicator
- Animal scale

Procedure:

- Formulation Preparation:
 - Accurately weigh the required amount of TTI-101.
 - Prepare the vehicle by mixing 60% Labrasol and 40% PEG-400.

- Add the TTI-101 powder to the vehicle to achieve the desired final concentration (e.g., 40 mg/mL).[5]
- Vortex or sonicate the mixture until the TTI-101 is completely dissolved. It is recommended to warm the vehicle slightly to aid dissolution.
- Animal Preparation:
 - Weigh the animal to determine the precise volume of the formulation to be administered.
 - Properly restrain the animal to ensure its safety and the accuracy of the administration.
- Administration:
 - Draw the calculated volume of the TTI-101 formulation into a syringe fitted with an appropriately sized oral gavage needle.
 - Gently insert the gavage needle into the esophagus and deliver the formulation directly into the stomach.
 - Carefully remove the gavage needle.
- Post-Administration Monitoring:
 - Return the animal to its cage and monitor for any signs of distress or adverse reactions.
 - For pharmacokinetic studies, blood samples can be collected at predetermined time points post-administration (e.g., 15 min, 30 min, 1h, 2h, 4h, 8h, 24h).[5]

Protocol 2: Intraperitoneal (i.p.) Administration in Mice

This protocol is based on a preclinical study of TTI-101 in a mouse model of neuropathic pain.
[7]

Materials:

- TTI-101
- Sterile vehicle (e.g., sterile PBS or a specified solubilizing agent)

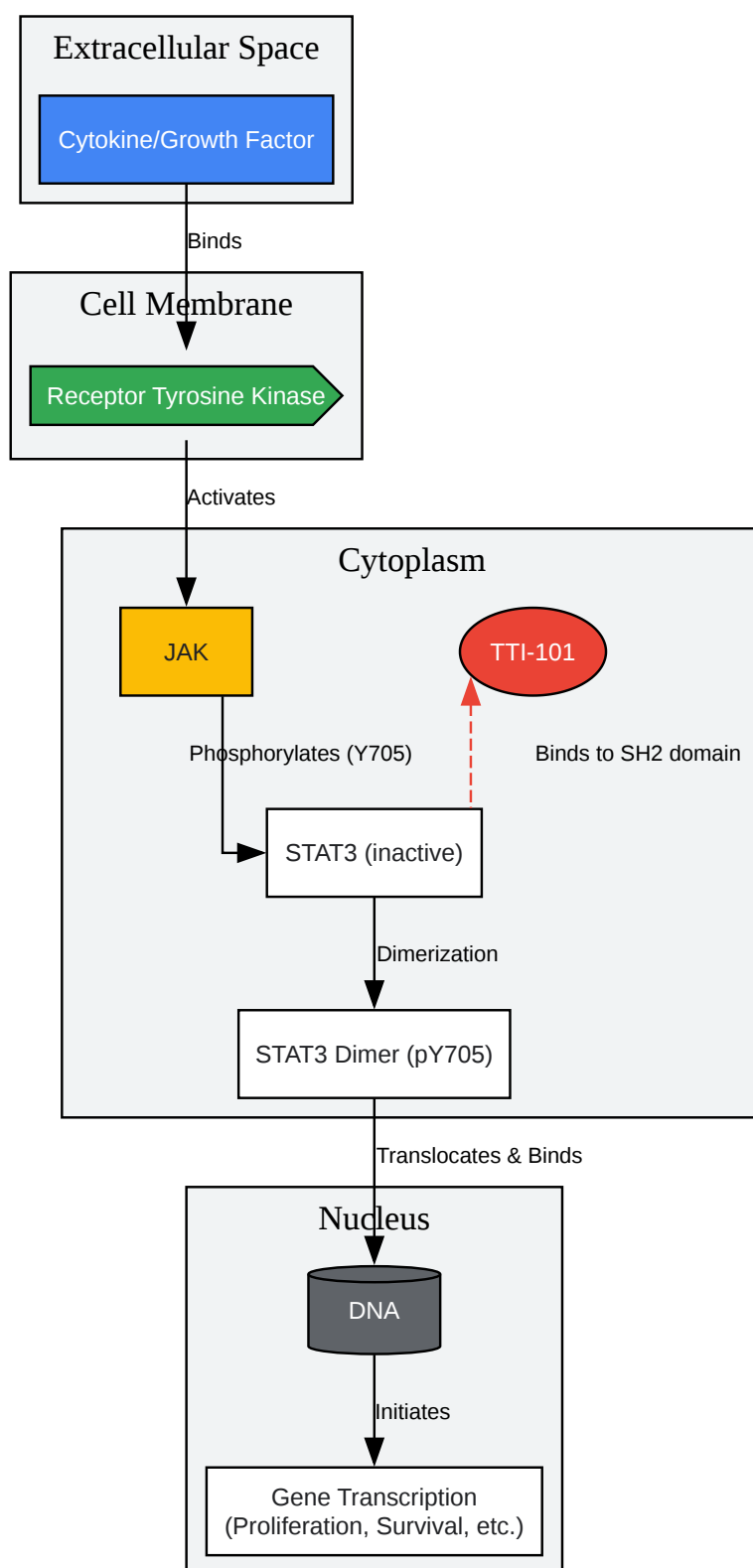
- Syringes (1 mL)
- Needles (25-27 gauge)
- Animal scale
- 70% Ethanol or other disinfectant for the injection site

Procedure:

- Formulation Preparation:
 - Dissolve TTI-101 in a sterile vehicle to the desired concentration. Ensure complete dissolution.
 - Warm the solution to room temperature or body temperature to minimize discomfort to the animal.
- Animal Preparation:
 - Weigh the mouse to calculate the required injection volume. The maximum recommended injection volume is typically 10 μ L/g of body weight.
 - Restrain the mouse securely, exposing the abdomen. One common method is to hold the mouse by the scruff of the neck and turn it to present the ventral side.
- Administration:
 - Locate the injection site in the lower right quadrant of the abdomen to avoid the bladder and cecum.
 - Disinfect the injection site with 70% ethanol.
 - Insert the needle at a 30-45 degree angle.
 - Gently pull back on the plunger to ensure no fluid or blood is aspirated, which would indicate entry into a vessel or organ.

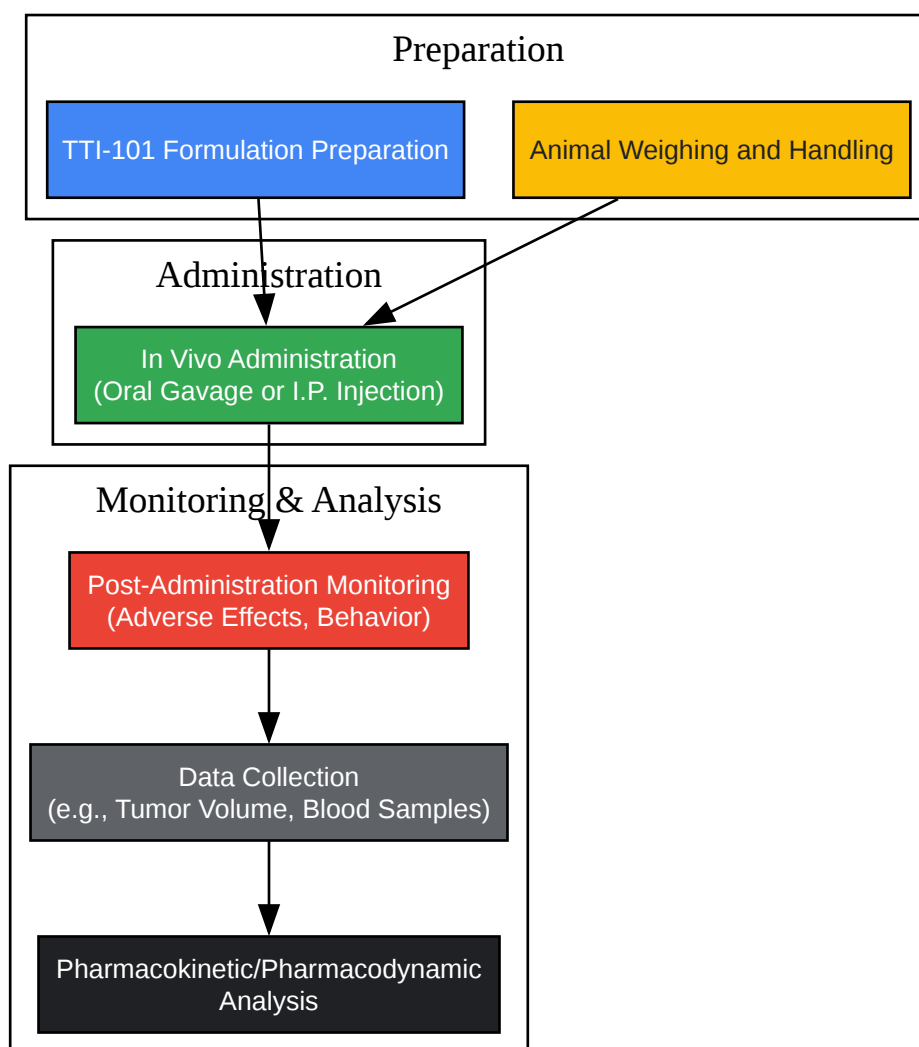
- If there is no aspirate, inject the TTI-101 solution smoothly.
- Withdraw the needle and return the mouse to its cage.
- Post-Administration Monitoring:
 - Observe the animal for any signs of pain, distress, or adverse effects at the injection site.

Mandatory Visualizations



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Caption: TTI-101 Mechanism of Action.



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Caption: General In Vivo Experimental Workflow.

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References

- 1. TTI-101: A competitive inhibitor of STAT3 that spares oxidative phosphorylation and reverses mechanical allodynia in mouse models of neuropathic pain - PMC

[pmc.ncbi.nlm.nih.gov]

- 2. Phase 1 trial evaluating TTI-101, a first-in-class, orally bioavailable, small molecule, inhibitor of STAT3, in patients with advanced solid tumors. - ASCO [asco.org]
- 3. animalcare.ubc.ca [animalcare.ubc.ca]
- 4. tvarditherapeutics.com [tvarditherapeutics.com]
- 5. tvarditherapeutics.com [tvarditherapeutics.com]
- 6. researchgate.net [researchgate.net]
- 7. Phase I Trial of TTI-101, a First-in-Class Oral Inhibitor of STAT3, in Patients with Advanced Solid Tumors - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchanimaltraining.com [researchanimaltraining.com]
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